Technical Monograph: 2-Methylmorpholine-3-carboxamide Hydrochloride

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Compound of Interest

Compound Name:	*2-Methylmorpholine-3-carboxamide hydrochloride*
Cat. No.:	*B13238532*

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Executive Summary

2-Methylmorpholine-3-carboxamide hydrochloride is a substituted morpholine derivative used extensively as a pharmacophore in drug discovery. Its structural rigidity and specific stereochemistry—typically the (2R,3S) isomer—allow for precise orientation of hydrogen bond donors/acceptors within enzyme active sites, particularly in kinase domains. This guide details its chemical identity, validated synthesis protocols, and application in Structure-Activity Relationship (SAR) studies.

Chemical Identity & Technical Specifications

The compound exists in multiple stereoisomeric forms. The (2R,3S) isomer is the most biologically relevant in current literature, often serving as a precursor to potent PI3K/mTOR inhibitors.

Table 1: Physicochemical Specifications

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Parameter	Specification
Chemical Name	2-Methylmorpholine-3-carboxamide hydrochloride
Common Stereoisomer	(2R,3S)-2-Methylmorpholine-3-carboxamide HCl
CAS Number (Racemic/General)	1955506-53-2
CAS Number ((2R,3S)-Isomer)	1820580-38-8
CAS Number (Free Base)	1869463-42-2
Molecular Formula	$C_6H_{12}N_2O_2$[1][2][3][4] · HCl
Molecular Weight	180.63 g/mol (Salt) / 144.17 g/mol (Base)
SMILES (Free Base)	C[C@H]1OCCN[C@@H]1C(N)=O (for 2R,3S)
Solubility	High in H_2O, DMSO, Methanol; Low in non-polar solvents
pKa (Calculated)	~8.5 (Morpholine Nitrogen)
Appearance	White to off-white hygroscopic solid

Synthetic Methodologies & Manufacturing[5][6]

The synthesis of the carboxamide derivative typically proceeds from the corresponding carboxylic acid or ester. Below is a field-proven, self-validating protocol for converting the commercially available (2R,3S)-2-methylmorpholine-3-carboxylic acid into the carboxamide hydrochloride.

Core Synthesis Protocol: Amide Coupling

Objective: Conversion of carboxylic acid precursor to primary amide.

Reagents:

- Precursor: (2R,3S)-2-Methylmorpholine-3-carboxylic acid (CAS 1808578-40-6) or its N-Boc protected form.

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- Coupling Agent: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate).
- Ammonia Source: Ammonium chloride (NH_4Cl) or aqueous Ammonia (NH_4OH).
- Base: DIPEA (N,N-Diisopropylethylamine).
- Deprotection (if N-Boc used): 4M HCl in Dioxane.

Step-by-Step Methodology:

- Activation:
  - Dissolve N-Boc-(2R,3S)-2-methylmorpholine-3-carboxylic acid (1.0 eq) in DMF (0.2 M concentration).
  - Add DIPEA (3.0 eq) and HATU (1.2 eq) at 0°C under N_2 atmosphere.
  - Causality: Low temperature prevents racemization at the C3 chiral center during activation.
- Amidation:
  - Add solid NH_4Cl (2.0 eq) or 25% aq. NH_4OH (excess).
  - Allow the reaction to warm to Room Temperature (RT) and stir for 4–6 hours.
  - Validation: Monitor by LC-MS for the formation of the N-Boc-amide intermediate $[M+H]^+$ = 245.15 (calc).
- Work-up & Purification:
  - Dilute with EtOAc, wash with saturated $NaHCO_3$, water, and brine.
  - Dry over Na_2SO_4 and concentrate.
  - Purify via flash column chromatography (DCM/MeOH gradient).
- Deprotection & Salt Formation:

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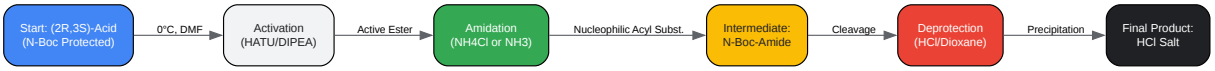
- Dissolve the intermediate in minimal 1,4-dioxane.
- Add 4M HCl in dioxane (10 eq) at 0°C. Stir at RT for 2 hours.
- Concentrate in vacuo. Triturate the residue with diethyl ether to yield (2R,3S)-**2-Methylmorpholine-3-carboxamide hydrochloride** as a white precipitate.

Synthesis Workflow Diagram



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Caption: Step-wise synthesis of 2-Methylmorpholine-3-carboxamide HCl from N-protected acid precursor.

Applications in Drug Discovery[7][8][9]

This scaffold is a "privileged structure" in medicinal chemistry, particularly for targeting kinases (e.g., PI3K, mTOR) and GPCRs.

Pharmacophore Mechanics

- Conformational Restriction: The methyl group at C2 locks the morpholine ring into a specific chair conformation. This reduces the entropic penalty upon binding to the protein target.
- H-Bonding Network: The carboxamide group acts as a dual H-bond donor/acceptor, often interacting with the "hinge region" of kinase ATP-binding pockets.
- Solubility Modulation: The morpholine oxygen and the basic nitrogen (pKa ~8.5) improve the aqueous solubility and metabolic stability of lipophilic drug candidates.

SAR Optimization Workflow

Researchers utilize this building block to scan the solvent-exposed regions of a target protein. By coupling the morpholine nitrogen to a heteroaromatic core, the carboxamide moiety is

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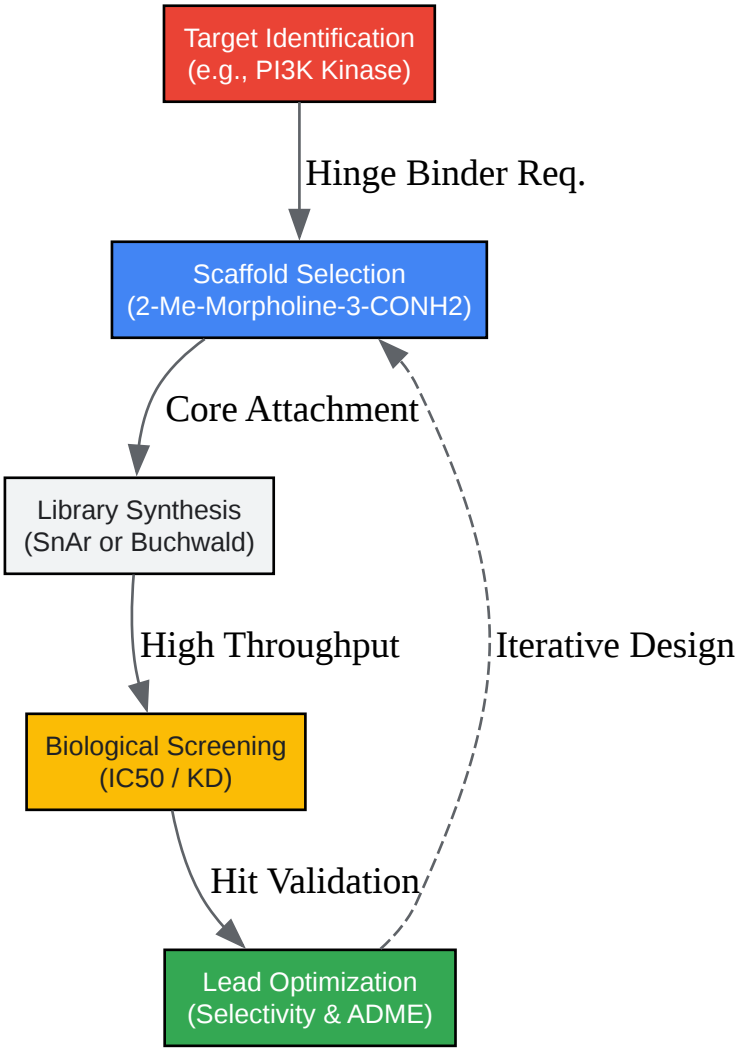
projected into specific sub-pockets to pick up auxiliary interactions.

Drug Discovery Logic Diagram



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Caption: Iterative application of the morpholine scaffold in kinase inhibitor development.

Analytical Characterization

To ensure scientific integrity, the identity of the synthesized salt must be validated using the following parameters:

- ^{1}H NMR (400 MHz, DMSO-d_6):

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- δ 8.0–7.5 ppm (broad s, 2H, $CONH_2$).
- δ 9.5–9.0 ppm (broad s, 2H, $NH_2^+Cl^-$).
- δ 4.0–3.0 ppm (multiplets, Morpholine ring protons).
- δ 1.1–1.3 ppm (d, 3H, CH_3).
- Note: The coupling constants (J values) between H2 and H3 protons confirm the cis or trans relative stereochemistry (e.g., J ~10 Hz for anti-periplanar protons in specific isomers).

- Mass Spectrometry (ESI+):
  - Calculated $[M+H]^+$ (Free Base): 145.09
  - Observed $[M+H]^+$: 145.1 ± 0.1 m/z

Handling & Stability

- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). The hydrochloride salt is hygroscopic.
- Stability: Stable in solid form for >2 years if desiccated. Aqueous solutions should be prepared fresh, as the amide bond is susceptible to hydrolysis under extreme pH conditions or prolonged heating.

References

- AA Blocks. (2018). Building Blocks Catalog: (2R,3S)-**2-methylmorpholine-3-carboxamide hydrochloride**. Retrieved from [Link]
- Scribd. (n.d.). Chemical Compound List and CAS Numbers. Retrieved from [Link]
- PubChem. (n.d.). Morpholine Derivatives and Pharmacophore Data. National Library of Medicine. Retrieved from [Link]

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- 1. Buy (2R,3S)-N-(3-amino-9-bicyclo[3.3.1]nonanyl)-2-methylmorpholine-3-carboxamide [smolecule.com]
- 2. 848488-74-4|Morpholine-3-carboxamide|BLD Pharm [bldpharm.com]
- 3. researchgate.net [researchgate.net]
- 4. EnamineStore [enaminestore.com]

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